

Application Notes and Protocols: Iodine-125

Labeling of [Tyr1]-Somatostatin-14

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Compound of Interest

Compound Name: [Tyr1]-Somatostatin-14

Cat. No.: B15619858

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These application notes provide a detailed overview and experimental protocols for the radioiodination of **[Tyr1]-Somatostatin-14** with Iodine-125. This process is critical for the development of radiolabeled peptides used in receptor binding assays, in-vitro and in-vivo imaging, and radionuclide therapy.

Introduction

Somatostatin-14 is a cyclic peptide hormone that regulates a wide range of physiological functions by binding to somatostatin receptors (SSTRs). The [Tyr1] analog of Somatostatin-14 is specifically designed for radioiodination, as the tyrosine residue provides a site for electrophilic substitution with radioiodine. Iodine-125 is a commonly used radionuclide for this purpose due to its convenient half-life (59.4 days) and detectable gamma emissions, making it suitable for a variety of research applications.^[1]

The most prevalent method for this labeling process is the Chloramine-T method, which utilizes an oxidizing agent to facilitate the incorporation of radioactive iodide into the tyrosine ring of the peptide. Subsequent purification is essential to separate the labeled peptide from unreacted iodide and other reaction byproducts, ensuring high radiochemical purity.

Quantitative Data Summary

The following tables summarize key quantitative parameters associated with the Iodine-125 labeling of somatostatin analogs. While specific data for **[Tyr1]-Somatostatin-14** is limited in publicly available literature, the provided values are based on closely related somatostatin analogs and established radiolabeling procedures.

Table 1: Radiolabeling Reaction Parameters

Parameter	Typical Value	Reference
Starting Material		
[Tyr1]-Somatostatin-14	5-10 µg	General Practice
Sodium Iodide (Na ¹²⁵ I)	1-2 mCi (37-74 MBq)	General Practice
Chloramine-T	10-20 µg	General Practice
Reaction Conditions		
Reaction Time	30-60 seconds	General Practice
Reaction pH	7.0-7.5	[2]
Quenching Agent		
Sodium Metabisulfite	20-50 µg	General Practice

Table 2: Quality Control and Product Specifications

Parameter	Typical Value/Specification	Reference
Radiochemical Yield	> 95%	[3]
Radiochemical Purity	> 95% (often > 98%)	[4]
Specific Activity	~2000 - 2200 Ci/mmol	[5]
Storage Conditions	-20°C to -80°C in a solution containing a stabilizing agent (e.g., BSA)	General Practice

Experimental Protocols

Iodine-125 Labeling of [Tyr1]-Somatostatin-14 using the Chloramine-T Method

This protocol details the direct radioiodination of the tyrosine residue in **[Tyr1]-Somatostatin-14**.

Materials:

- **[Tyr1]-Somatostatin-14** peptide
- Sodium Iodide (Na^{125}I) solution
- Chloramine-T solution (freshly prepared)
- Sodium Metabisulfite solution (freshly prepared)
- Phosphate buffer (0.5 M, pH 7.5)
- Purification column (e.g., Sep-Pak C18 cartridge or HPLC system)
- Reaction vial (e.g., 1.5 mL polypropylene tube)
- Lead shielding and appropriate radiation safety equipment

Procedure:

- In a shielded fume hood, add 10 μL of 0.5 M phosphate buffer (pH 7.5) to a reaction vial.
- Add 5-10 μg of **[Tyr1]-Somatostatin-14** to the vial and gently vortex to dissolve.
- Carefully add 1-2 mCi of Na^{125}I solution to the reaction vial.
- Initiate the reaction by adding 10-20 μg of freshly prepared Chloramine-T solution. Immediately start a timer.
- Gently mix the reaction solution for 30-60 seconds.

- Quench the reaction by adding 20-50 µg of freshly prepared sodium metabisulfite solution.
- The reaction mixture is now ready for purification.

Purification of ^{125}I -[Tyr1]-Somatostatin-14 by HPLC

High-Performance Liquid Chromatography (HPLC) is the preferred method for purifying the radiolabeled peptide to achieve high radiochemical purity.

Materials:

- HPLC system with a radioactivity detector
- Reversed-phase C18 column
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile
- Collection vials

Procedure:

- Equilibrate the HPLC column with the initial mobile phase conditions (e.g., 95% A, 5% B).
- Inject the quenched reaction mixture onto the HPLC column.
- Run a linear gradient to elute the components, for example, from 5% B to 60% B over 30 minutes.
- Monitor the elution profile using both UV (at 220 or 280 nm) and radioactivity detectors.
- Unreacted ^{125}I will typically elute in the void volume, while the labeled peptide will have a longer retention time.
- Collect the fraction corresponding to the main radioactive peak, which represents the ^{125}I -[Tyr1]-Somatostatin-14.

- The collected fraction can be evaporated to remove the solvent and reconstituted in a suitable buffer for storage.

Quality Control of ^{125}I -[Tyr1]-Somatostatin-14

Radiochemical Purity Determination:

- Inject a small aliquot of the purified ^{125}I -[Tyr1]-Somatostatin-14 onto the HPLC system using the same method as for purification.
- Integrate the area of the main radioactive peak and the areas of any impurity peaks.
- Calculate the radiochemical purity as: (Area of main peak / Total area of all radioactive peaks) x 100%.
- A radiochemical purity of >95% is generally considered acceptable.

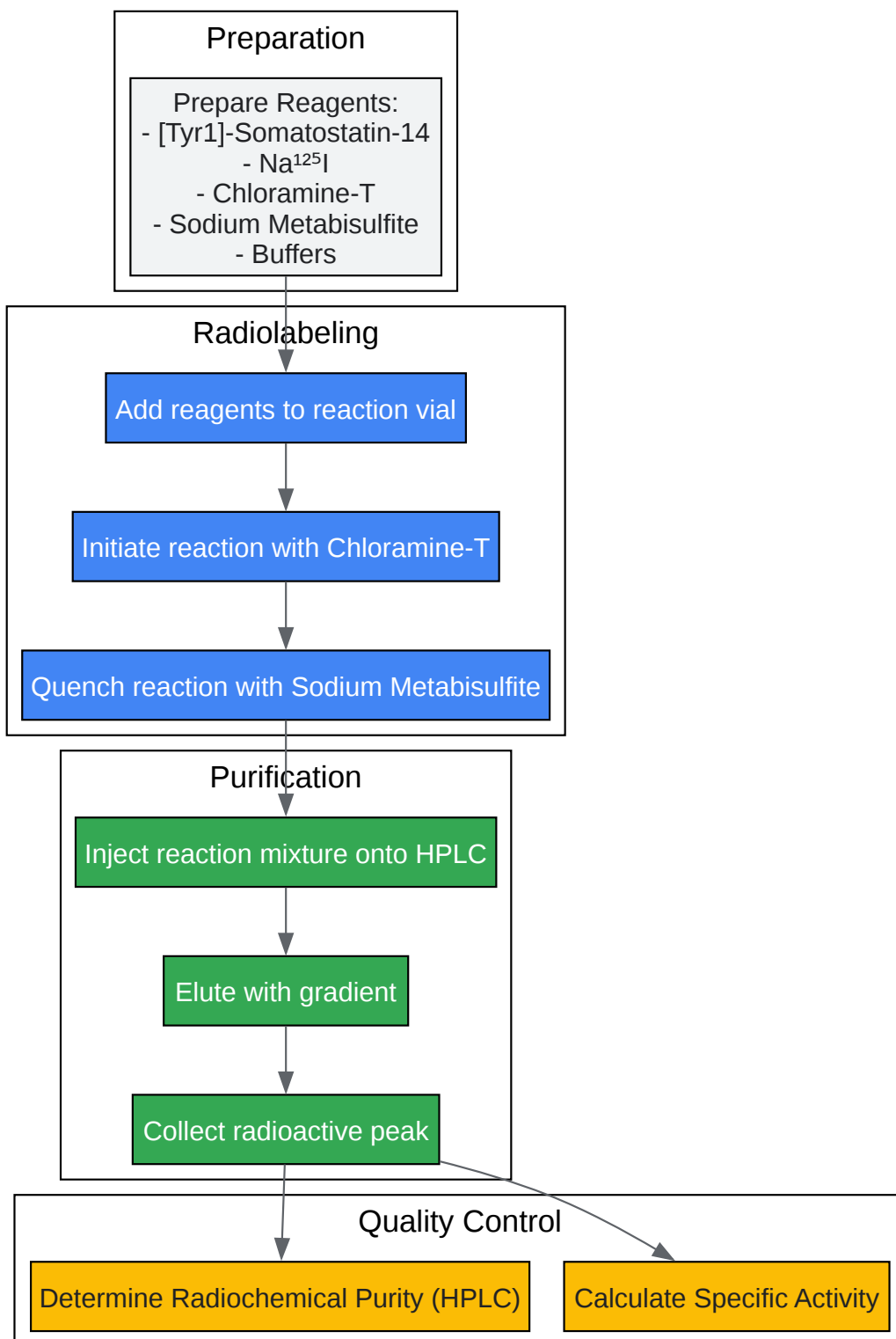
Specific Activity Calculation:

The specific activity can be estimated by measuring the total radioactivity of the purified product and dividing it by the total mass of the peptide. The mass of the peptide can be determined by comparing the UV peak area of the labeled peptide to a standard curve of the unlabeled peptide.

Visualizations

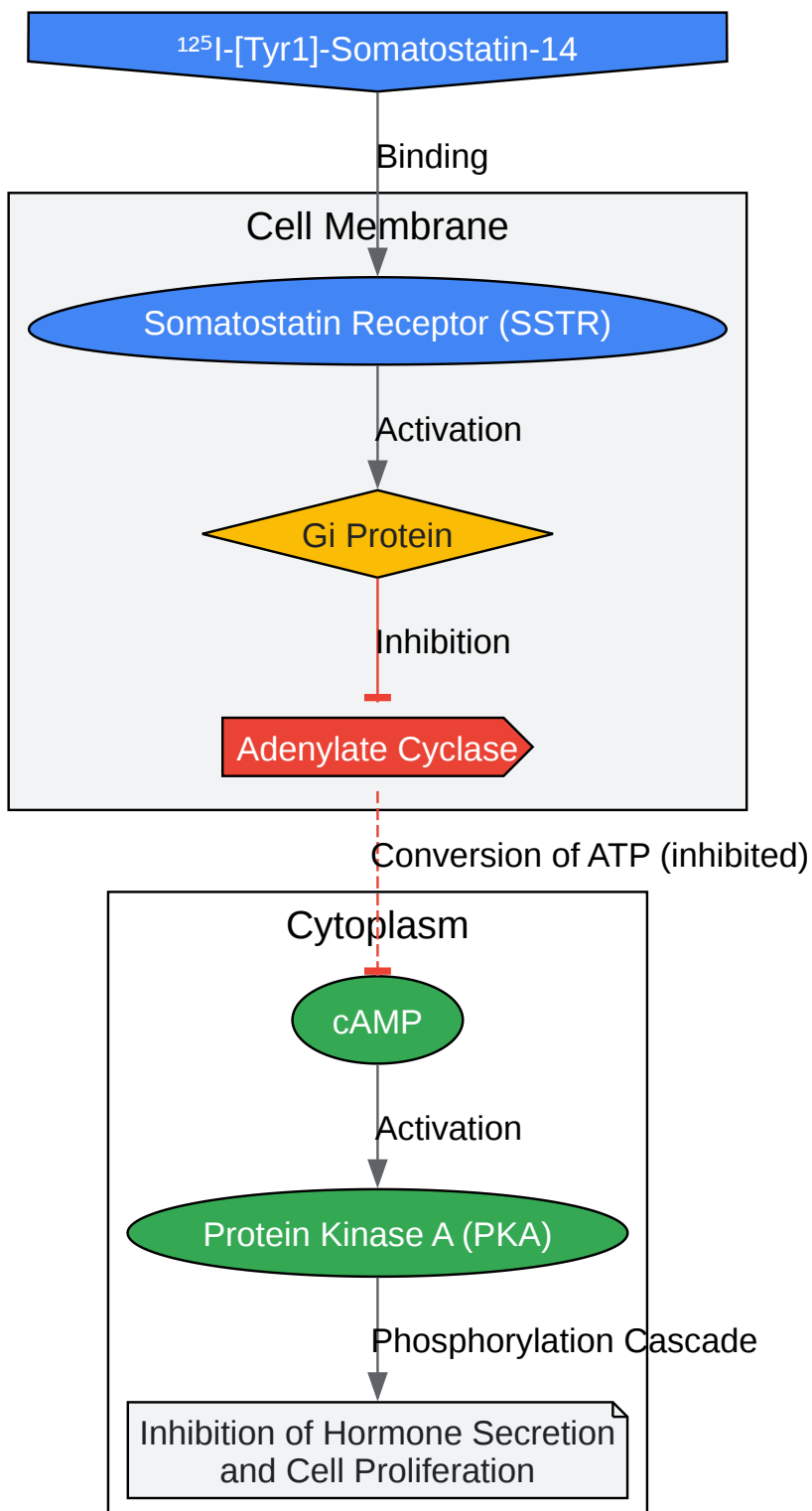
Experimental Workflow

Experimental Workflow for Iodine-125 Labeling

[Click to download full resolution via product page](#)Caption: Workflow for Iodine-125 labeling of **[Tyr1]-Somatostatin-14**.

Somatostatin Receptor Signaling Pathway

Simplified Somatostatin Receptor Signaling



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Caption: Somatostatin receptor signaling pathway.

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